

UV absorbance spectrum maxima for Amoxicillin acetamide impurity

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Compound of Interest

Compound Name: 2-amino-N-(4-hydroxyphenyl)acetamide

Cat. No.: B13264362

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Comprehensive Protocol for UV Absorbance Spectrum Analysis and HPLC Quantification of Amoxicillin Acetamide Impurity

As analytical scientists, developing robust impurity profiling methods requires more than simply following a pharmacopeial monograph; it demands a deep mechanistic understanding of the analyte's physicochemical properties. This application note provides an in-depth guide to the UV absorbance characteristics of the Amoxicillin Acetamide Impurity (CAS 54397-23-8)[1] and outlines a self-validating High-Performance Liquid Chromatography (HPLC-UV) protocol for its precise quantification.

Mechanistic Background: The Chromophore and UV Maxima

Amoxicillin is a broad-spectrum antibiotic characterized by a 4-hydroxyphenylglycyl side chain. During synthesis or degradation, various related substances are formed, including the Amoxicillin Acetamide

Impurity[1].

The UV absorbance of both the active pharmaceutical ingredient (API) and this specific impurity is almost entirely dictated by the phenolic ring of the 4-hydroxyphenyl moiety. In acidic to slightly acidic mobile phases (pH 3.0 – 5.0), the phenol group remains protonated. This structural state yields a primary

electronic transition with a maximum absorbance (

) at 230 nm[2][3].

Causality of Wavelength Selection: While 254 nm is a standard default wavelength for many aromatic compounds, the molar absorptivity of amoxicillin degradation products—including the acetamide impurity—drops significantly at 254 nm[2]. Selecting 230 nm is critical because it maximizes the signal-to-noise ratio, ensuring equal and high response factors across all related substances (impurities a–s in the European Pharmacopoeia)[2].

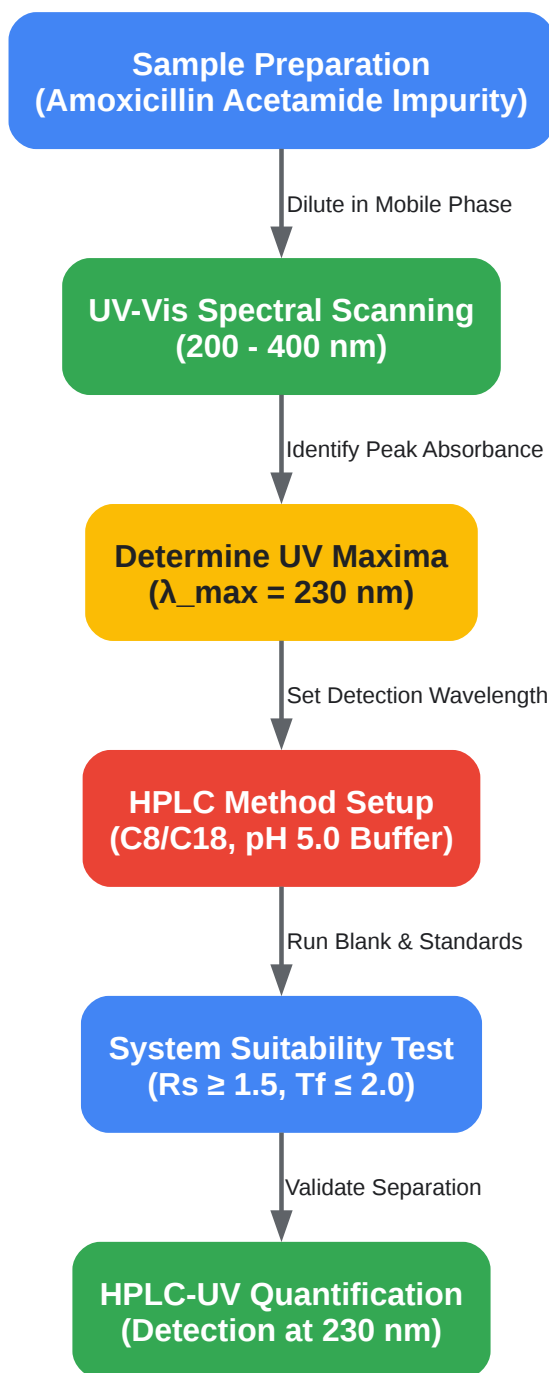
Quantitative Spectral Data

The following table summarizes the comparative quantitative spectral and chromatographic data necessary for method development.

Parameter	Amoxicillin API	Amoxicillin Acetamide Impurity
CAS Number	26787-78-0	54397-23-8
Primary UV Maximum ()	229 - 230 nm	230 nm
Secondary UV Maximum	~272 nm	~274 nm
Optimal HPLC Detection	230 nm	230 nm
Absorbance at 254 nm	Moderate	Low
Typical LOD (HPLC-UV)	~0.045% (w/w)	~0.045% (w/w)
Typical LOQ (HPLC-UV)	~0.086% (w/w)	~0.086% (w/w)

Data synthesized from validated RP-HPLC literature for amoxicillin related substances[1][2][4].

Analytical Workflow



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Figure 1: Workflow for UV characterization and HPLC-UV quantification of Amoxicillin Acetamide.

Self-Validating Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. They incorporate internal checks that must pass before data acquisition can proceed, thereby preventing the generation of false-positive impurity profiles.

Protocol A: High-Resolution UV-Vis Spectral Scanning

Objective: Empirically verify the

of the impurity standard to account for solvent-induced solvatochromic shifts.

- Solvent Preparation: Prepare the diluent identical to the initial HPLC mobile phase (e.g., 95:5 v/v 0.05 M

buffer pH 5.0 : Methanol)[3]. Causality: Scanning in the exact mobile phase ensures the ionization state of the phenol group matches the chromatographic conditions.

- Standard Preparation: Dissolve 10 mg of Amoxicillin Acetamide Impurity reference standard in 100 mL of diluent to achieve a 100 µg/mL stock. Dilute to a 10 µg/mL working solution.
- Baseline Correction: Fill two matched quartz cuvettes with the diluent. Run a baseline correction scan from 200 nm to 400 nm.
- Sample Scan: Replace the sample cuvette with the 10 µg/mL working solution. Scan from 200 nm to 400 nm.
- Validation Check: Confirm the primary peak absorbance is located at

nm. If the peak shifts significantly, verify the pH of the buffer, as an incorrect pH will alter the protonation state of the chromophore.

Protocol B: Stability-Indicating HPLC-UV Quantification

Objective: Separate and quantify the acetamide impurity from the main API peak and other related substances.

Chromatographic Conditions:

- Column: Reversed-phase C8 or C18 column (e.g., 150 mm × 4.6 mm, 5 µm particle size)[2][3].
- Mobile Phase A: 0.05 M Monobasic potassium phosphate () buffer, adjusted to pH 5.0 with dilute NaOH[3][5].
 - Causality: A pH of 5.0 provides optimal buffering capacity to prevent in-situ acid/base-catalyzed hydrolysis of the amoxicillin -lactam ring during the run, ensuring the impurity profile reflects the actual sample, not an artifact of the method[3][5].
- Mobile Phase B: HPLC-grade Methanol or Acetonitrile[3][4].
- Gradient Program: Linear gradient from 95% A to 50% A over 15 minutes[5].
 - Causality: Amoxicillin and its impurities exhibit a wide polarity range. A gradient is mandatory to elute highly polar impurities early while retaining enough hydrophobic interaction to resolve closely related structural analogs[2].
- Flow Rate: 1.5 mL/min[3].
- Detection: UV at 230 nm[2][3][5].
- Injection Volume: 20 µL[3].

Self-Validating System Suitability Test (SST): Before analyzing unknown samples, the system must prove its resolving power and cleanliness.

- Blank Injection: Inject 20 µL of the diluent. The chromatogram must show no interfering peaks at the retention times of amoxicillin or the acetamide impurity.
- Resolution Standard: Inject a mixed standard containing Amoxicillin API and Amoxicillin Acetamide Impurity.
- Acceptance Criteria: The run is only validated if the USP resolution (

) between the amoxicillin peak and the acetamide impurity peak is

, and the USP tailing factor (

) for both peaks is

[2]. Failure to meet these criteria automatically flags column degradation or mobile phase preparation errors.

References

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